

# Troubleshooting RO8994 solubility issues for in vitro experiments

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## Compound of Interest

Compound Name: RO8994  
Cat. No.: B10796940

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## Technical Support Center: RO8994

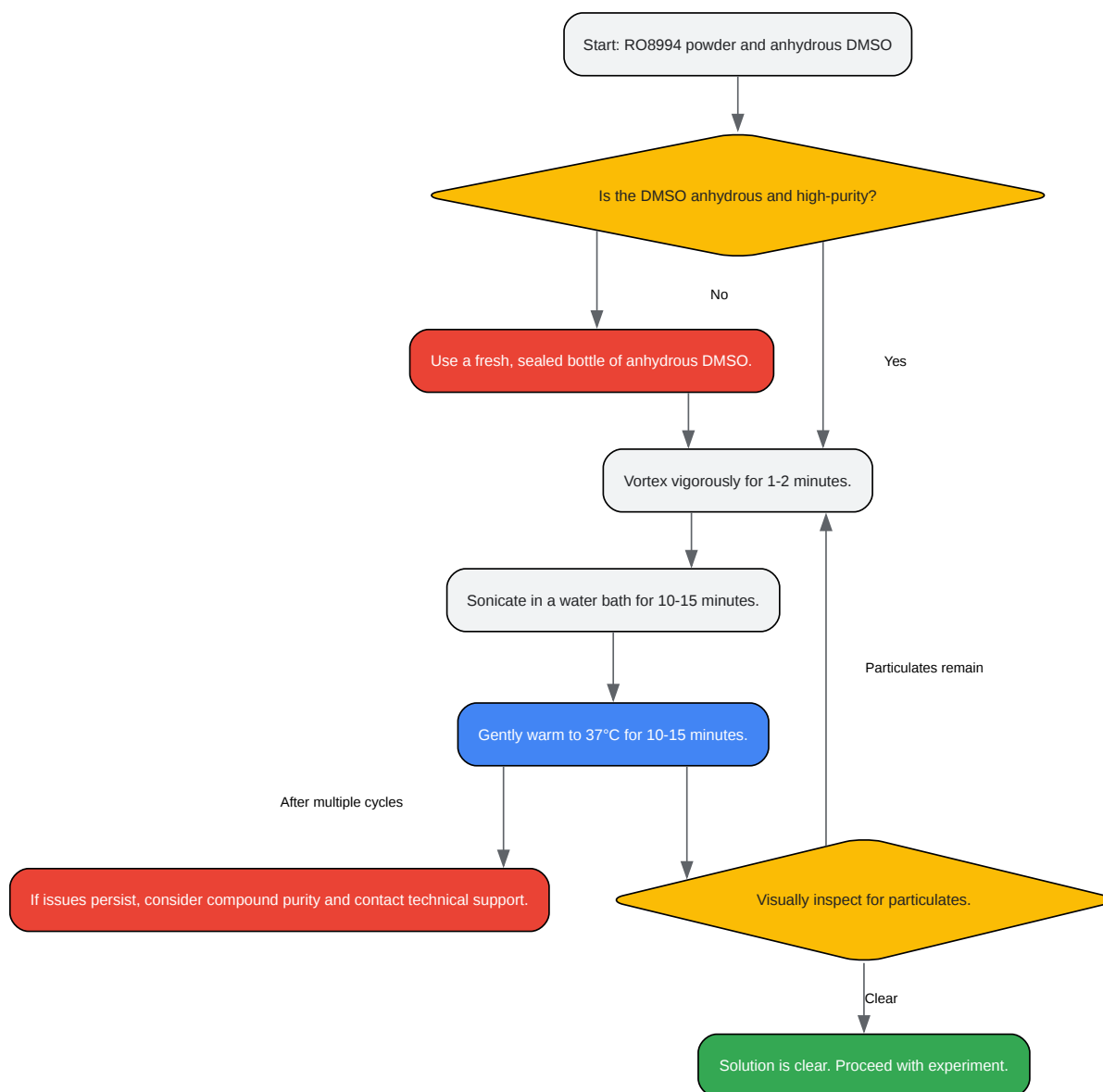
Welcome to the technical support center for **RO8994**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common solubility challenges encountered during in vitro experiments with this potent and selective MDM2 inhibitor.

## Troubleshooting Guide

This guide provides a systematic approach to resolving solubility issues with **RO8994**, ensuring reliable and reproducible experimental outcomes.

Problem: My **RO8994** powder is not dissolving in DMSO.

If you are encountering difficulties dissolving **RO8994** in DMSO, please follow this troubleshooting workflow:

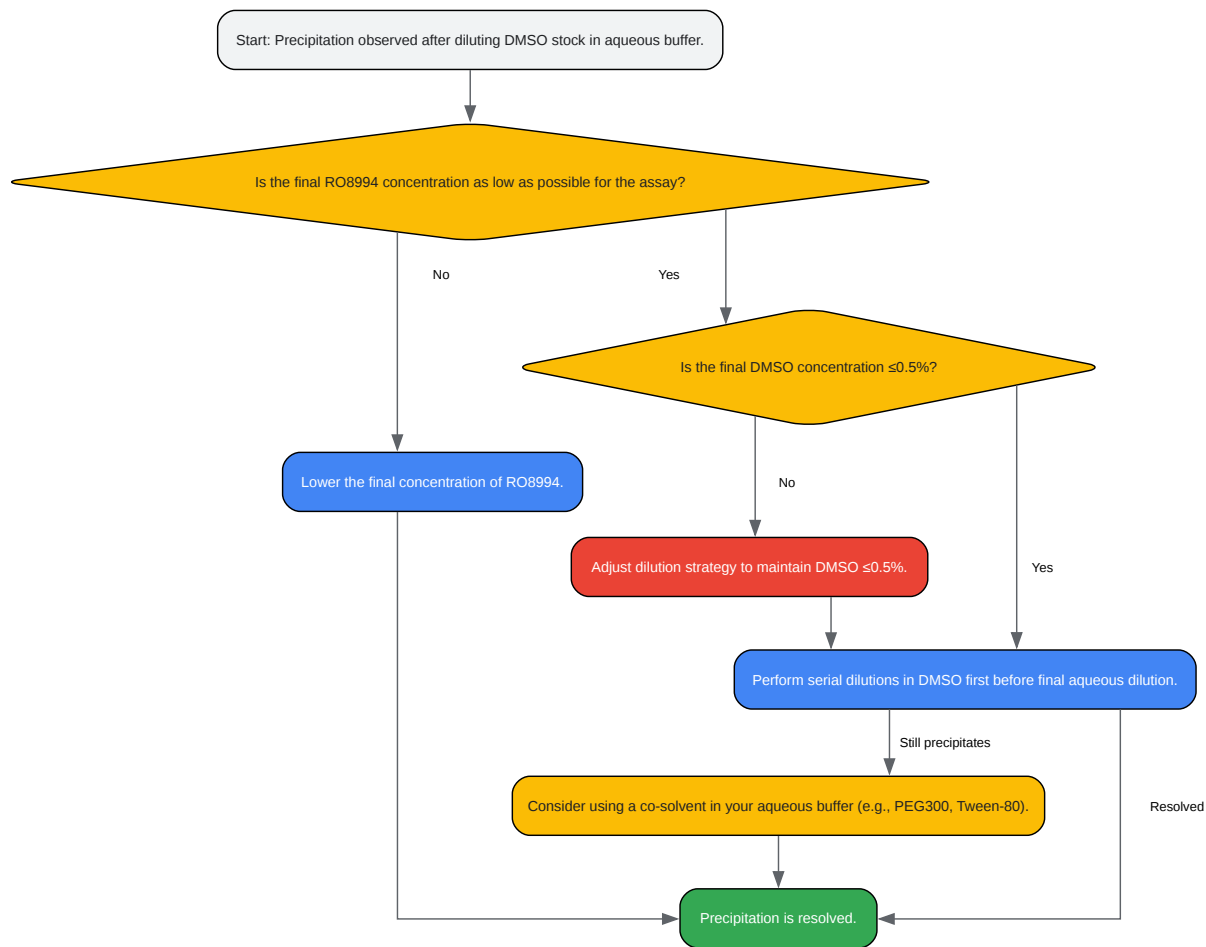


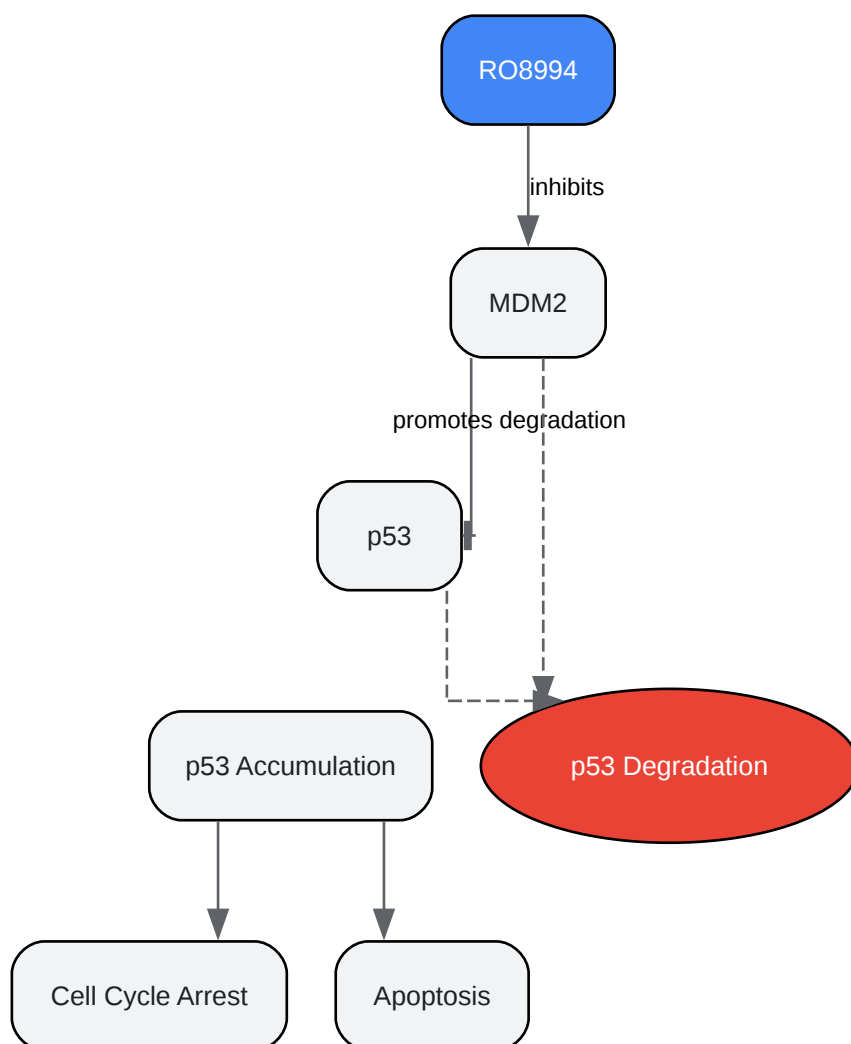
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Troubleshooting workflow for dissolving **RO8994** in DMSO.

Problem: My **RO8994** stock solution precipitates when diluted into aqueous media.

This is a common phenomenon known as "precipitation upon dilution." It occurs when the concentration of **RO8994** in the final aqueous solution exceeds its solubility limit. Here is a decision tree to address this issue:





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